

Safe handling and storage procedures for Dinitrosopentamethylenetetramine

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Compound of Interest

Compound Name: Dinitrosopentamethylenetetramine

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Technical Support Center: Dinitrosopentamethylenetetramine (DNPT)

This guide provides essential safety information for researchers, scientists, and drug development professionals working with **Dinitrosopentamethylenetetramine (DNPT)**. Please consult this resource for troubleshooting and frequently asked questions regarding its safe handling and storage.

Frequently Asked Questions (FAQs) General Information

Q1: What is **Dinitrosopentamethylenetetramine (DNPT)** and what are its primary applications? **Dinitrosopentamethylenetetramine (DNPT)** is a chemical blowing agent used to create foamed or cellular structures in polymers like rubber and plastics.^{[1][2][3]} It is also used in explosives and as a chemical intermediate.^[1] Its effectiveness comes from its ability to thermally decompose and release nitrogen gas.^{[1][3]}

Handling Procedures

Q2: What are the essential personal protective equipment (PPE) requirements when handling DNPT? When handling DNPT, it is crucial to wear the following PPE to minimize exposure:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields are necessary.^[4]

- Skin Protection: Wear fire/flammable resistant and impervious clothing.[4] Chemical impermeable gloves are also required.[4]
- Respiratory Protection: In case of inadequate ventilation or if exposure limits are exceeded, a full-face respirator should be used.[4] For potential dust contact, a self-absorbing filter dust mask is recommended.[5]
- Body Protection: Wear breathable protective clothing, and as appropriate, an apron or coveralls to prevent skin contact.[5]

Q3: What are the critical safety precautions to take during the handling of DNPT?

- Work in a well-ventilated area or under a hood.[4]
- Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[4]
- Prevent contact with skin and eyes.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands and skin thoroughly after handling.[4]
- Use non-sparking tools and explosion-proof equipment.[4]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[4][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][6]

Storage Procedures

Q4: What are the proper conditions for storing DNPT? DNPT should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[4] The storage area should be locked up or accessible only to authorized personnel.[4] It is important to store it separately from incompatible materials and foodstuffs.[4][6]

Q5: What substances are incompatible with DNPT? Avoid contact with acids, oxidizers, and bases.[5] Contact with acidic materials can lower the decomposition temperature, increasing the risk of an exothermic reaction.[3]

Hazards and Emergency Procedures

Q6: What are the primary hazards associated with DNPT? DNPT is a flammable solid that can be ignited by heat, sparks, or flames.[4][7] It is also harmful if swallowed or inhaled and causes serious eye irritation.[4][7] A significant hazard is its self-reactive nature; it can undergo exothermic decomposition at temperatures slightly above its melting point and is shock-sensitive.[4][8] This decomposition can be triggered by heat, chemical reaction, friction, or impact.[7][8]

Q7: What are the thermal decomposition products of DNPT? The primary products of thermal decomposition are nitrogen gas and a solid white residue.[1][3] Minor amounts of nitrous oxide, carbon dioxide, oxygen, water, and formaldehyde are also produced as gaseous products.[1][3] In acidic environments, hydrolysis can lead to the formation of ammonia derivatives and formaldehyde.[2]

Q8: What should I do in case of a spill? In the event of a DNPT spill, follow these steps:

- Isolate the leak-contaminated area and restrict access.[5]
- Eliminate all ignition sources from the immediate area.[7][8]
- Emergency personnel should wear self-contained breathing apparatus and appropriate protective clothing.[5]
- Do not touch the spilled material directly.[5]
- Wet the spilled material with water to suppress dust.[5]
- Use non-sparking tools to collect the material into a closed container for disposal.[5]

Q9: What are the first-aid measures for DNPT exposure?

- Inhalation: Remove the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove contaminated clothing. Wash the skin thoroughly with soap and water.[5]

- Eye Contact: Lift the eyelids and rinse with running water or a saline solution. Seek immediate medical attention.[4][5]
- Ingestion: If swallowed, drink plenty of warm water, induce vomiting, and seek medical attention.[5] Do not eat, drink, or smoke when handling this product.[4]

Q10: How should DNPT be disposed of? Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[4]

Quantitative Data Summary

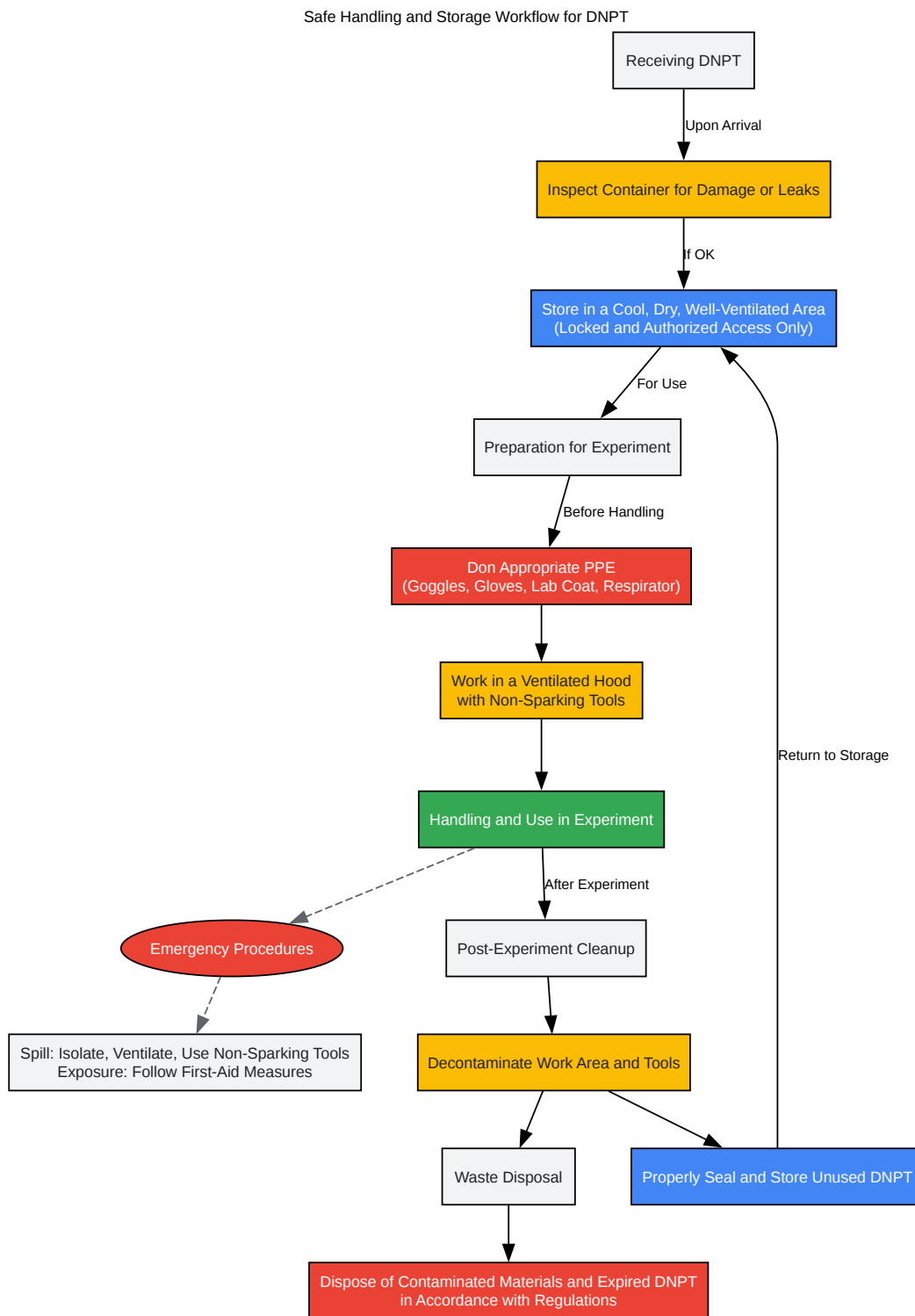
Property	Value
Chemical Formula	C5H10N6O2
Molar Mass	186.17 g/mol [7]
Appearance	Cream-colored solid; Off-white powder[7]
Melting Point	200-210 °C (decomposes)[1][5]
Solubility	Slightly soluble in water, ethanol, and chloroform; soluble in acetone.[5]
Acute Toxicity (Oral)	LD50: 940 mg/kg (rat)[5]

Experimental Protocols

Detailed experimental protocols involving **Dinitrosopentamethylenetetramine** were not available in the initial safety-focused search. Researchers should consult peer-reviewed scientific literature for specific methodologies related to their field of study.

Visual Workflow for Safe Handling

The following diagram illustrates the recommended workflow for the safe handling and storage of **Dinitrosopentamethylenetetramine**, from receipt of the chemical to its final disposal.



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Caption: Workflow for the safe handling and storage of DNPT.

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